

Application Notes and Protocols for BMV109 In Vivo Administration

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Compound of Interest

Compound Name: *BMV109*

Cat. No.: *B15568866*

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These application notes provide detailed protocols for the in vivo administration of **BMV109**, a quenched activity-based probe for imaging cysteine cathepsin activity. **BMV109** is a valuable tool for non-invasive imaging of tumor microenvironments and other pathological conditions where cathepsin activity is elevated.

Mechanism of Action

BMV109 is a pancysteine cathepsin probe that covalently and irreversibly binds to the active site of various cathepsins, including B, L, S, and X.^{[1][2][3]} The probe consists of a recognition sequence, a reactive phenoxymethyl ketone (PMK) electrophile, a Cy5 fluorophore, and a quencher.^{[1][4]} In its unbound state, the quencher suppresses the fluorescence of the Cy5 fluorophore. Upon binding to the active site cysteine of a target cathepsin, the quencher is displaced, leading to a robust fluorescent signal that can be detected using standard in vivo imaging systems.^{[4][5]}

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